

# Application Notes and Protocols: AS-041164 in Carrageenan-Induced Paw Edema

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## Compound of Interest

Compound Name: AS-041164

Cat. No.: B10767956

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction:

**AS-041164** is a potent and selective inhibitor of the phosphoinositide 3-kinase gamma (PI3K $\gamma$ ) isoform, with an IC<sub>50</sub> of 70 nM. It demonstrates significantly less activity against PI3K $\alpha$  (240 nM), PI3K $\beta$  (1.45  $\mu$ M), and PI3K $\delta$  (1.70  $\mu$ M). The selective inhibition of PI3K $\gamma$  makes **AS-041164** a valuable tool for investigating the role of this specific isoform in various physiological and pathological processes, particularly in inflammation and neutrophil recruitment. This document provides detailed application notes and protocols for utilizing **AS-041164** in the widely established carrageenan-induced paw edema model, a classic in vivo assay for screening the anti-inflammatory activity of novel compounds.

## Data Presentation

The following tables summarize the quantitative data on the efficacy of **AS-041164** in reducing paw edema induced by carrageenan in a rat model.

Table 1: Inhibitory Concentration (IC<sub>50</sub>) of **AS-041164** on PI3K Isoforms

PI3K Isoform	IC50 (nM)
PI3K $\gamma$	70
PI3K $\alpha$	240
PI3K $\beta$	1450
PI3K $\delta$	1700

Table 2: Effect of Oral Administration of **AS-041164** on Carrageenan-Induced Paw Edema in Rats

Treatment Group	Dose (mg/kg, p.o.)	Mean Paw Swelling (mm) at 1h	Mean Paw Swelling (mm) at 2h	Mean Paw Swelling (mm) at 3h	Mean Paw Swelling (mm) at 4h	Mean Paw Swelling (mm) at 5h	Mean Paw Swelling (mm) at 6h
Vehicle	-	~0.6	~1.0	~1.3	~1.5	~1.6	~1.6
AS-041164	10	~0.5	~0.8	~1.1	~1.3	~1.4	~1.4
AS-041164	30	~0.4	~0.6	~0.8	~0.9	~1.0	~1.0
AS-041164	100	~0.3	~0.4	~0.5	~0.6	~0.6	~0.6
Indomethacin	10	~0.3	~0.5	~0.6	~0.7	~0.8	~0.8

Note: The data in Table 2 is estimated from the graphical representation in Ferrandi et al., 2007, J Pharmacol Exp Ther. The values represent the mean change in paw thickness.

## Experimental Protocols

### Carrageenan-Induced Paw Edema in Rats

This protocol describes the induction of acute local inflammation in the rat paw using carrageenan and the evaluation of the anti-inflammatory effects of **AS-041164**.

Materials:

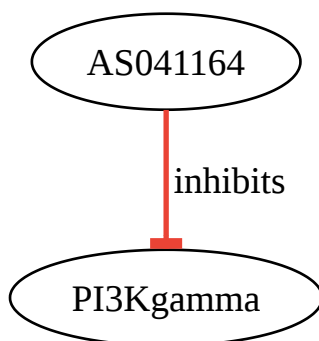
- **AS-041164**
- $\lambda$ -Carrageenan (1% w/v in sterile 0.9% saline)
- Vehicle for **AS-041164** (e.g., 0.5% carboxymethylcellulose)
- Indomethacin (positive control)
- Male Wistar rats (180-200 g)
- Plethysmometer or digital calipers
- Syringes and needles (27-30 gauge)

Procedure:

- Animal Acclimatization: House the rats in a controlled environment ( $22 \pm 2^\circ\text{C}$ , 12-hour light/dark cycle) with free access to food and water for at least one week before the experiment.
- Grouping and Dosing:
  - Randomly divide the animals into experimental groups (n=6-10 per group):
    - Group 1: Vehicle control
    - Group 2: **AS-041164** (e.g., 10 mg/kg)
    - Group 3: **AS-041164** (e.g., 30 mg/kg)
    - Group 4: **AS-041164** (e.g., 100 mg/kg)
    - Group 5: Indomethacin (e.g., 10 mg/kg, positive control)

- Administer **AS-041164** or the vehicle orally (p.o.) 60 minutes before the carrageenan injection. Administer indomethacin intraperitoneally (i.p.) 30 minutes before the carrageenan injection.
- Baseline Paw Volume Measurement: Before any injections, measure the initial volume of the right hind paw of each rat using a plethysmometer. This serves as the baseline reading.
- Induction of Paw Edema:
  - Inject 0.1 mL of 1% carrageenan solution subcutaneously into the subplantar region of the right hind paw of each rat.
- Measurement of Paw Edema:
  - Measure the paw volume at regular intervals after the carrageenan injection (e.g., 1, 2, 3, 4, 5, and 6 hours).
- Data Analysis:
  - Calculate the increase in paw volume (edema) for each animal at each time point by subtracting the baseline paw volume from the post-treatment paw volume.
  - Calculate the percentage inhibition of edema for each treated group compared to the vehicle control group using the following formula:
    - $\% \text{ Inhibition} = [(\text{Mean edema of control group} - \text{Mean edema of treated group}) / \text{Mean edema of control group}] \times 100$
  - Analyze the data using appropriate statistical methods (e.g., ANOVA followed by a post-hoc test).

## Visualizations



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Caption: Experimental workflow for evaluating **AS-041164** in the carrageenan-induced paw edema model.

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